

An In-depth Technical Guide to 4-Methyl-4-penten-1-ol

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Compound of Interest

Compound Name: 4-Methyl-4-penten-1-OL

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This technical guide provides a comprehensive overview of **4-Methyl-4-penten-1-ol**, a valuable intermediate in organic synthesis. The document details its chemical properties, experimental protocols for its synthesis and analysis, and a logical workflow for its production and characterization, tailored for researchers, scientists, and professionals in drug development.

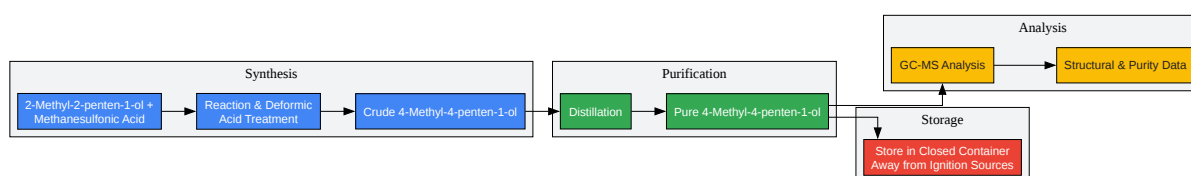
Core Properties of 4-Methyl-4-penten-1-ol

4-Methyl-4-penten-1-ol, an unsaturated alcohol, possesses the chemical formula $C_6H_{12}O$.^[1]
^[2] Its molecular structure consists of a five-carbon chain with a methyl group and a double bond at the fourth carbon position, and a hydroxyl group at the first position.

Property	Value
Molecular Formula	$C_6H_{12}O$ ^{[1][2]}
Molecular Weight	100.16 g/mol ^{[2][3]}
IUPAC Name	4-methylpent-4-en-1-ol
CAS Number	22508-64-1 ^[1]
Appearance	Colorless liquid ^[1]
Boiling Point	Approximately 140-142 °C ^[1]
Density	Approximately 0.814 g/mL ^[1]
Solubility	Soluble in water and organic solvents ^[1]

Synthetic and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **4-Methyl-4-penten-1-ol**.



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